

sensory perception and odor threshold of 2,6-Nonadienal

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Compound of Interest

Compound Name: 2,6-Nonadienal

Cat. No.: B1213864

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An In-depth Technical Guide to the Sensory Perception and Odor Threshold of **2,6-Nonadienal**

Introduction

2,6-Nonadienal (C₉H₁₄O) is a potent, unsaturated aliphatic aldehyde renowned for its significant contribution to the aroma profiles of numerous fruits, vegetables, and other natural products. It is a prominent member of the "green leaf volatiles" (GLVs), a class of compounds released by plants upon tissue damage that play crucial roles in plant defense and signaling. The (2E,6Z) isomer, in particular, is a key character-impact compound responsible for the fresh, green aroma of cucumbers, melon, and violet leaf absolute.[1][2][3] Due to its extremely low odor threshold, even trace amounts of **2,6-Nonadienal** can have a profound effect on the overall sensory profile of foods, beverages, and fragrances.[1]

This technical guide provides a comprehensive overview of the sensory perception and odor threshold of **2,6-Nonadienal** isomers. It is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and insights into its mechanism of perception.

Physicochemical and Sensory Properties

2,6-Nonadienal exists as several geometric isomers, with the (2E,6Z) and (2E,6E) forms being the most commercially and sensorially significant. While chemically similar, these isomers possess distinct sensory characteristics.

Physicochemical Data

The fundamental physical and chemical properties of the primary isomers of **2,6-Nonadienal** are summarized below.

Property	(2E,6Z)-Nonadienal	(2E,6E)-Nonadienal
CAS Number	557-48-2	17587-33-6
Molecular Formula	C ₉ H ₁₄ O	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol	138.21 g/mol
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid
Boiling Point	94-95 °C @ 18 mmHg	Not specified
Density	~0.86 g/mL @ 25 °C	0.856-0.864 g/mL @ 25 °C
Refractive Index	n ₂₀ /D 1.474	n ₂₀ /D 1.439-1.445
Flash Point	83 °C (181 °F)	87 °C (189 °F)

(Data sourced from multiple references)

Sensory Profile

The isomers of **2,6-Nonadienal** have distinct and powerful odor profiles. The (2E,6Z) isomer is the most utilized in the flavor and fragrance industry for its characteristic fresh notes.[\[1\]](#)

Isomer	Sensory Descriptors
(2E,6Z)-Nonadienal	Intense green, cucumber, violet leaf, melon, fatty, watery, herbaceous. [2] [4] Described as extremely powerful and diffusive. [4]
(2E,6E)-Nonadienal	Fresh, green, cucumber, melon, vegetative with fatty and citrus nuances. [5]
(2Z,6E)-Nonadienal	No distinct odor and/or flavor descriptions were found in the provided search results. [6]

Odor Threshold Values

The odor threshold is the lowest concentration of a substance that can be perceived by the human sense of smell. **2,6-Nonadienal** is known for its exceptionally low odor detection threshold (ODT), making it a high-impact aroma compound. Threshold values can vary significantly based on the medium (air, water), temperature, and the specific methodology used for determination.

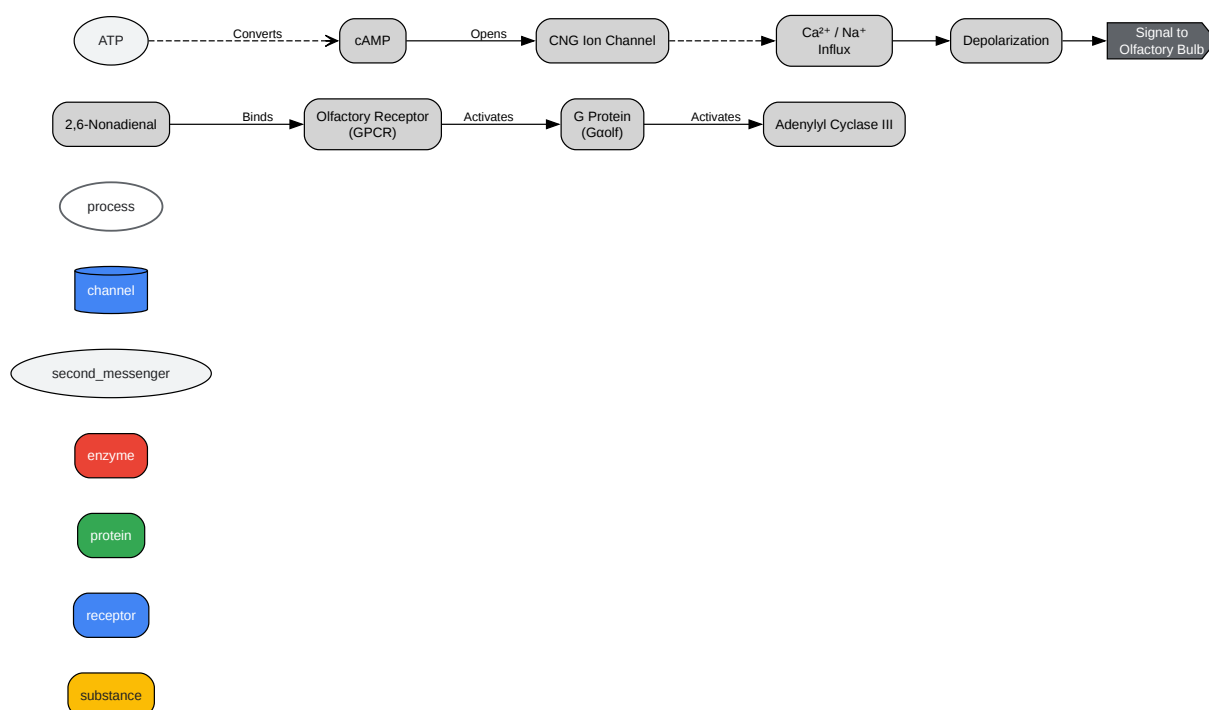
Isomer	Medium	Threshold Value	Notes / Reference
(2E,6Z)-Nonadienal	General	In the order of ppb (parts-per-billion)	A very powerful note that must be used in dilution.[1]
(2E,6Z)-Nonadienal	Water	2 ng/L (0.002 ppb)	Detectable threshold concentration.[7]
(2E,6Z)-Nonadienal	Water (leading to air)	>10 ng/L (>0.01 ppb) @ 42°C	Aqueous concentration at which the compound becomes detectable in the air of a shower stall.[7][8]
Nonadienols (related alcohols)	Air	~50 ppb (estimated)	For comparison, the related alcohol has a significantly higher estimated threshold. [9]

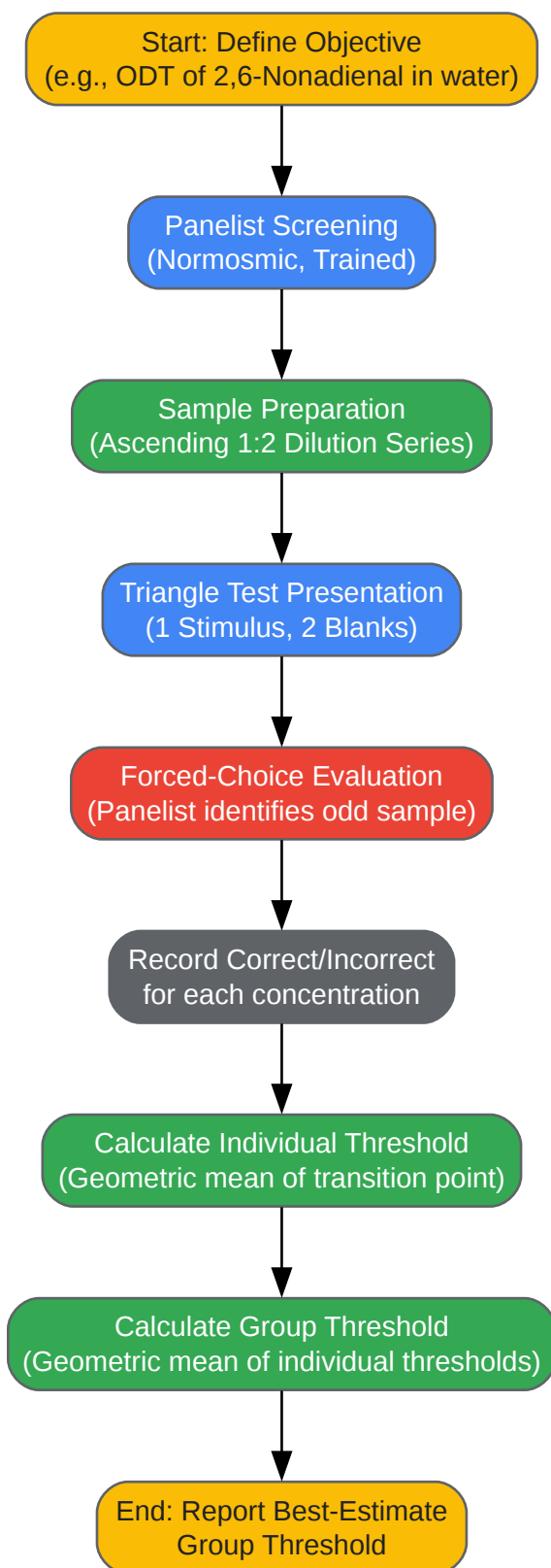
Mechanism of Olfactory Perception

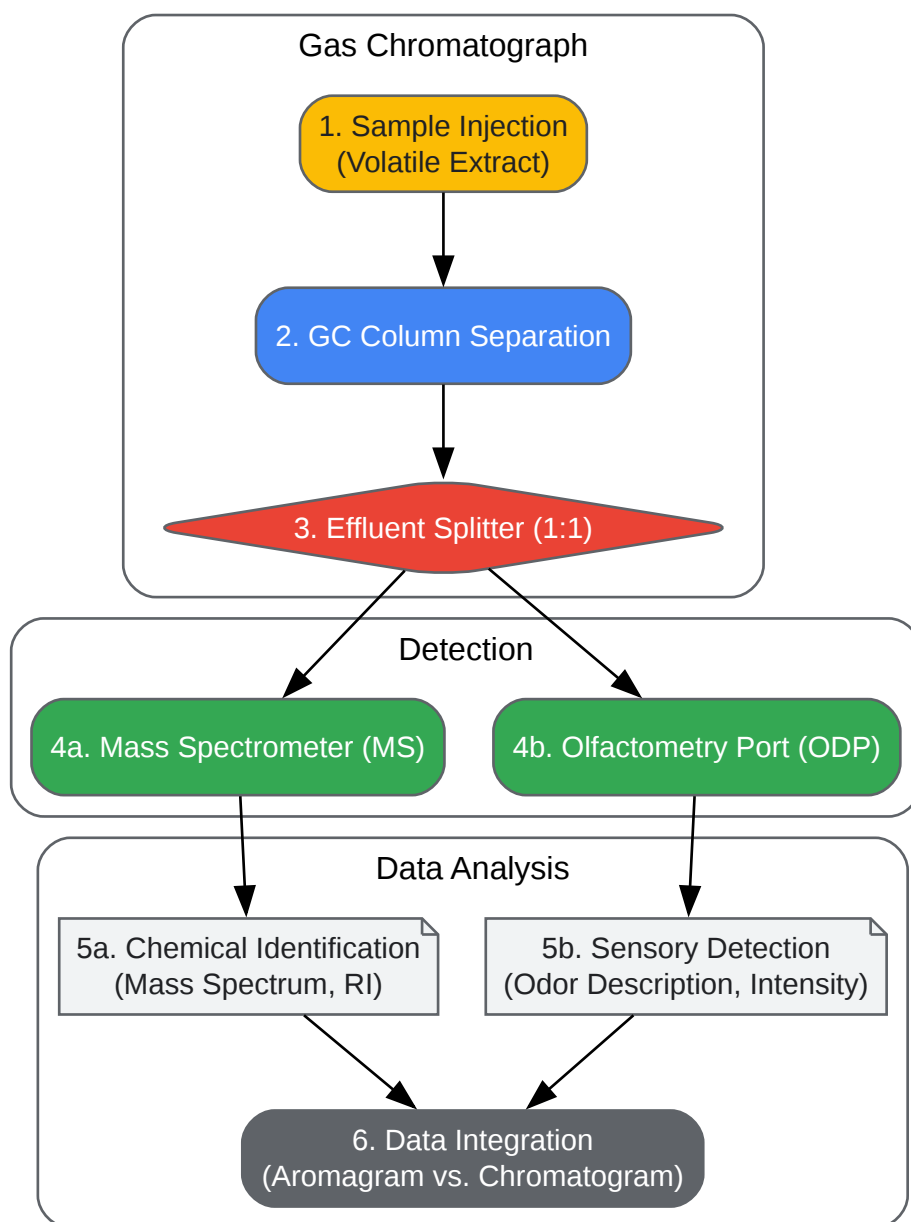
The perception of **2,6-Nonadienal**, like other odorants, is initiated by its interaction with Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G protein-coupled receptors (GPCRs). The binding event triggers a sophisticated intracellular signaling cascade, converting the chemical signal into an electrical one that is transmitted to the brain.[10][11]

Olfactory Signal Transduction Pathway

- **Binding:** An odorant molecule (**2,6-Nonadienal**) binds to a specific Olfactory Receptor (OR).
- **G Protein Activation:** The activated OR interacts with a heterotrimeric G protein (G α olf), causing the G α olf subunit to exchange GDP for GTP.[\[11\]](#)
- **Adenylyl Cyclase Activation:** The activated G α olf-GTP complex binds to and activates type III adenylyl cyclase (ACIII).[\[10\]](#)[\[11\]](#)
- **cAMP Production:** ACIII catalyzes the conversion of ATP to cyclic AMP (cAMP), rapidly increasing the intracellular concentration of this second messenger.[\[11\]](#)
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) cation channels.[\[10\]](#)
- **Depolarization:** The opening of CNG channels allows an influx of Na⁺ and Ca²⁺ ions, leading to the depolarization of the neuron's membrane. This initial depolarization is amplified by the opening of Ca²⁺-gated chloride channels.[\[11\]](#)
- **Action Potential:** If the depolarization reaches the threshold, an action potential is generated and propagated along the axon to the olfactory bulb in the brain, where the signal is processed further.







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